

# Application Notes and Protocols for Studying Glucose Transport Kinetics with SW157765

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## Compound of Interest

Compound Name: SW157765

Cat. No.: B5700458

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## Introduction

**SW157765** is a selective small-molecule inhibitor of the solute carrier family 2 member 8 (SLC2A8), commonly known as glucose transporter 8 (GLUT8).<sup>[1][2][3]</sup> GLUT8 is a facilitative glucose transporter that plays a role in glucose homeostasis and has been identified as a potential therapeutic target in certain cancers, particularly in non-small cell lung cancer (NSCLC) with KRAS/KEAP1 double mutations.<sup>[1][3]</sup> These application notes provide detailed protocols for utilizing **SW157765** to study the kinetics of glucose transport mediated by GLUT8.

## Quantitative Data Summary

The following tables summarize the known quantitative data for **SW157765** and a related compound, P20, for comparative purposes.

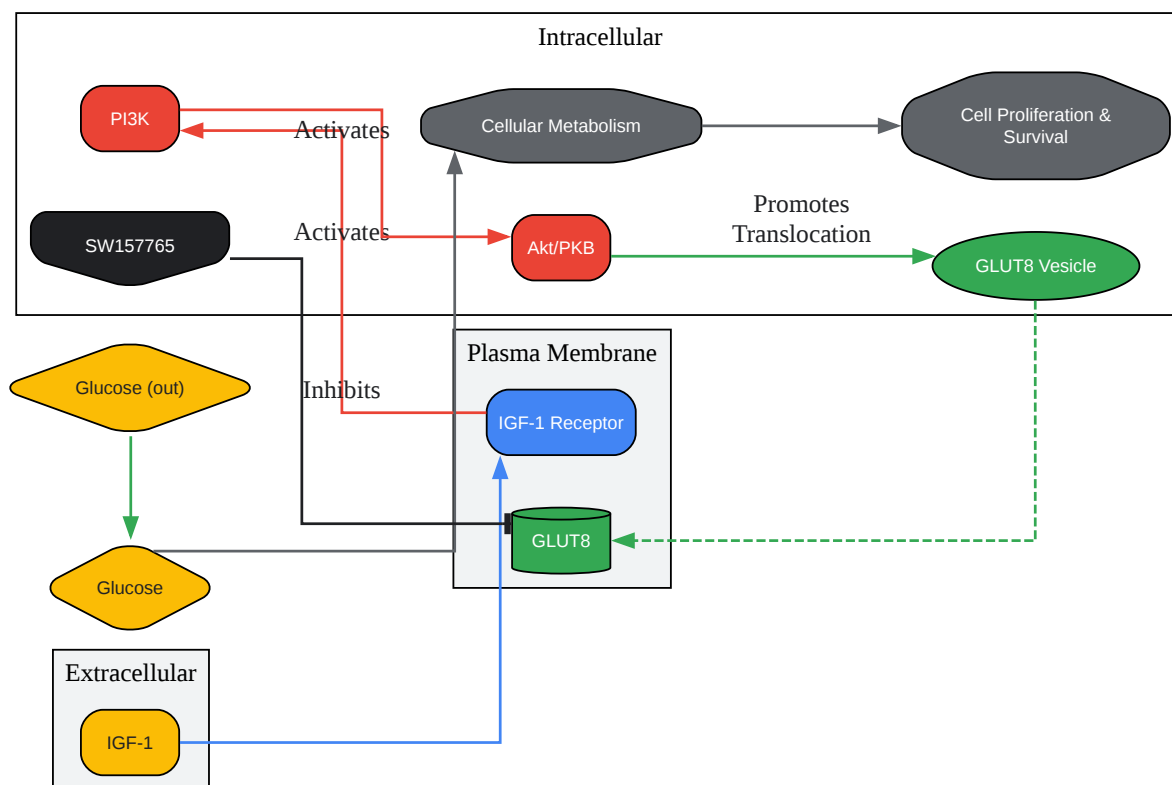
Table 1: Inhibitor Affinity and Potency

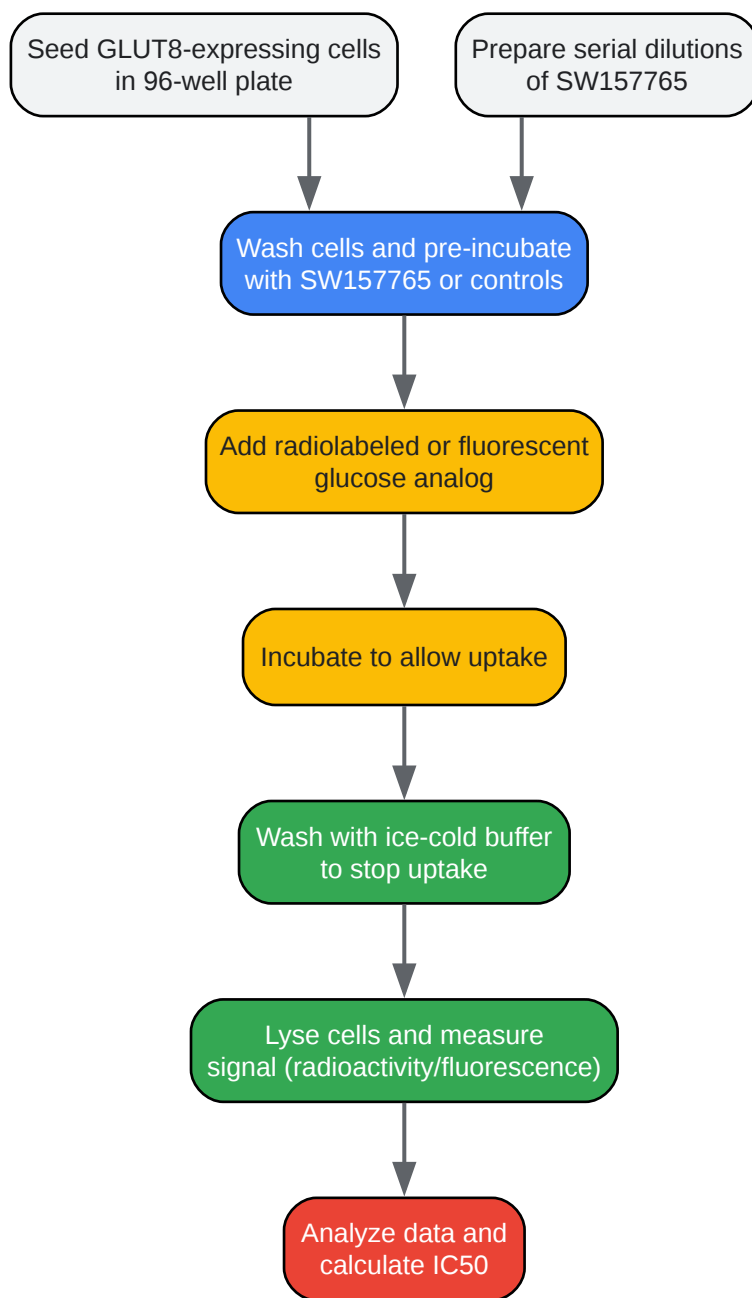
Compound	Target	Parameter	Value	Reference
SW157765	GLUT8	IC50	1.2 $\mu$ M	[4]
SW157765	GLUT2	IC50	1.5 $\mu$ M	[4]
SW157765	GLUT8	Kd	200 nM	[5]
P20	GLUT8	IC50	2.1 $\mu$ M	[5]
P20	GLUT2	IC50	>6 $\mu$ M (2.9-fold higher than for GLUT8)	[5]

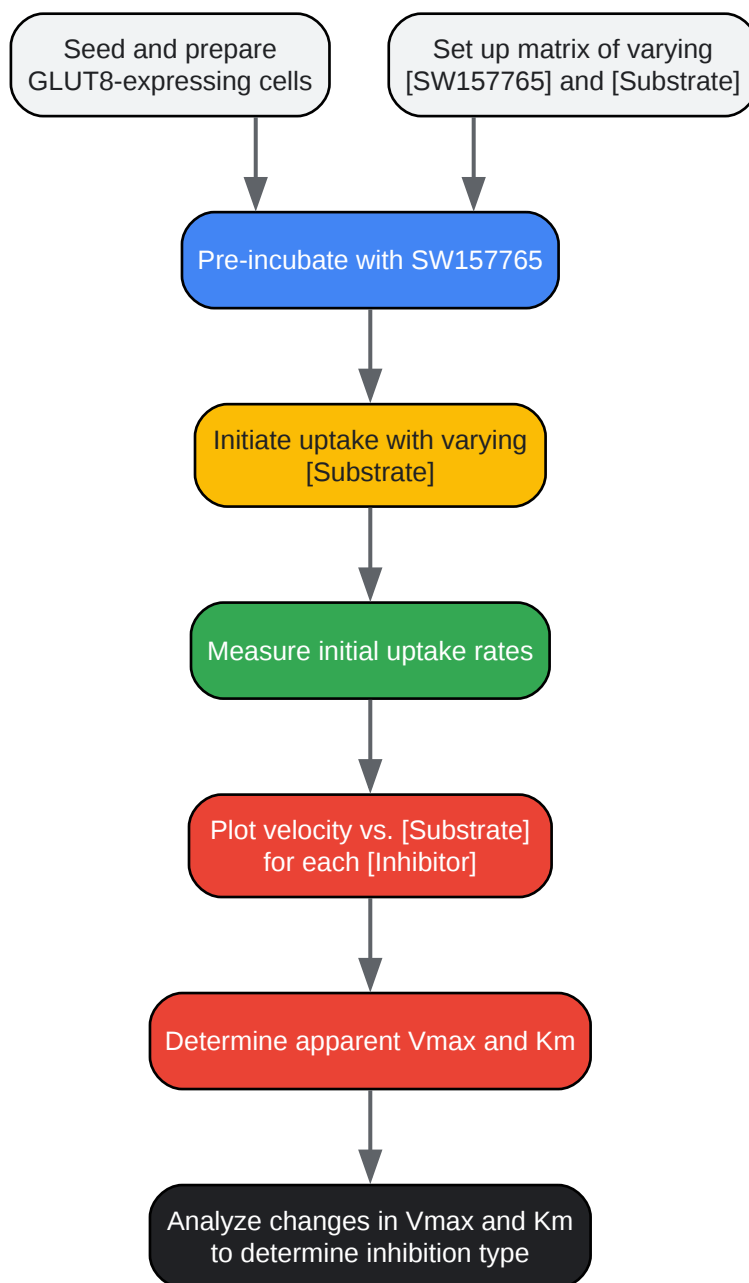
## Signaling Pathways

### GLUT8 Translocation and Downstream Effects of Inhibition

GLUT8 translocation to the plasma membrane can be stimulated by the Insulin-like Growth Factor 1 (IGF-1) receptor signaling pathway. Upon activation by IGF-1, the receptor initiates a cascade involving Phosphoinositide 3-kinase (PI3K) and Protein Kinase B (Akt), which promotes the movement of GLUT8-containing vesicles to the cell surface, thereby increasing glucose uptake. Inhibition of GLUT8 by **SW157765** is expected to block this glucose influx, leading to downstream effects on cellular metabolism and survival, particularly in cancer cells dependent on glucose.







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